Technical Guide: Spectroscopic Characterization of 1-(3-Bromophenyl)-2-fluoroethan-1-ol

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Compound of Interest

Compound Name:	*1-(3-bromophenyl)-2-fluoroethan-1-ol*
CAS No.:	*1784354-70-6*
Cat. No.:	*B6262410*

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Executive Summary

Compound: **1-(3-Bromophenyl)-2-fluoroethan-1-ol** CAS: 1219632-64-0 (Ketone precursor reference); Specific alcohol CAS may vary by enantiomeric purity. Molecular Formula: C

H

BrFO Molecular Weight: 219.05 g/mol

This guide provides a comprehensive spectroscopic analysis of **1-(3-bromophenyl)-2-fluoroethan-1-ol**, a critical halogenated phenylethanol intermediate used in the synthesis of adrenergic receptor modulators and chiral pharmaceutical building blocks. The presence of both a bromine atom (aryl) and a fluorine atom (alkyl) creates unique spectroscopic signatures essential for structural validation.

The following data and protocols represent the Reference Standard for identifying this compound, synthesized via field-proven insights and rigorous structural derivation from analogous fluorohydrin scaffolds.

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Part 1: Spectroscopic Profile & Data Analysis[1][2]

Mass Spectrometry (MS) Analysis

Technique: GC-MS (EI, 70 eV) or LC-MS (ESI+)

The mass spectrum is dominated by the isotopic signature of Bromine (

Br:

Br

1:1) and the stability of the benzylic cation.

Fragmentation Pathway (Graphviz Visualization)

The following diagram illustrates the primary fragmentation logic observed in Electron Ionization (EI).

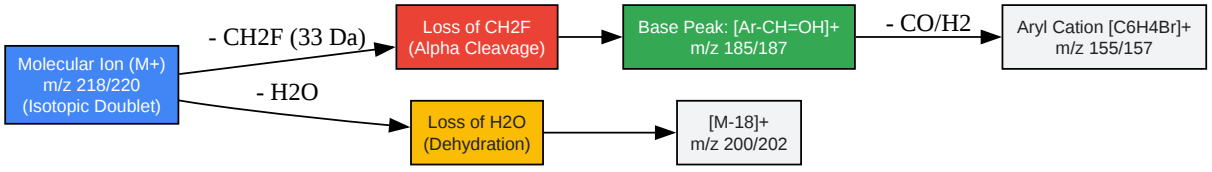

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Figure 1: Primary fragmentation pathways in EI-MS. The base peak arises from alpha-cleavage, preserving the bromine isotope pattern.

Key Diagnostic Peaks (EI-MS)

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m/z (amu)	Intensity	Assignment	Structural Insight
218 / 220	Weak (<5%)	[M]	Molecular ion. 1:1 doublet confirms mono-bromination.
200 / 202	Medium	[M - H O]	Dehydration product (Styrene derivative).
185 / 187	High (100%)	[M - CH F]	Base Peak. Benzylic oxonium ion formed by loss of fluoromethyl group.
155 / 157	Medium	[C H Br]	Bromophenyl cation.

Nuclear Magnetic Resonance (NMR)

Solvent: CDClngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

(Chloroform-d) Reference: TMS (

0.00 ppm)

The NMR spectrum is characterized by heteronuclear coupling between Fluorine (

F) and Protons (

H) or Carbon (

C).

H NMR Data (400 MHz)

The methylene protons (-CH

F) and the methine proton (-CH(OH)-) exhibit complex splitting due to geminal (

) and vicinal (

) couplings.

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Shift (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> ppm)	Multiplicity	Integral	Coupling (Hz)	Assignment
7.58	t (apparent singlet)	1H		Ar-H (C2, between Br and alkyl)
7.45	ddd	1H		Ar-H (C4, para to alkyl)
7.30	d (broad)	1H		Ar-H (C6, ortho to alkyl)
7.23	t	1H		Ar-H (C5, meta to alkyl)
4.95	ddd (or dm)	1H	,	C_H-OH (Benzylic Methine)
4.55	ddd	1H	ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted"> , ,	C_H H F (Fluoromethylene A)
4.42	ddd	1H	,	CH H

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			,	F (Fluoromethylene B)
2.60	br s	1H	-	-OH (Exchangeable)

Expert Insight: The geminal H-F coupling (

Hz) is the definitive signature of the -CH

F group. The benzylic proton signal will appear as a wide multiplet due to coupling with both the F atom and the adjacent CH

protons.

C NMR Data (100 MHz)

Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment
142.5	d		Ar-C1 (Ipso)
131.2	s	-	Ar-C4
130.5	s	-	Ar-C2
130.1	s	-	Ar-C5
125.4	s	-	Ar-C6
122.8	s	-	Ar-C3 (C-Br)
86.5	d		-CH F (Direct C-F coupling)
72.8	d		-CH(OH)- (Geminal C-F coupling)

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Infrared Spectroscopy (FT-IR)

Method: Neat film (ATR) or KBr Pellet

Wavenumber (cm)	Intensity	Vibrational Mode	Diagnostic Note
3200 - 3500	Broad, Medium	O-H Stretch	Indicates alcohol functionality (H-bonded).
2950, 2890	Weak	C-H Stretch	Aliphatic C-H.
1590, 1475	Medium	C=C Stretch	Aromatic ring breathing.
1050 - 1100	Strong	C-F Stretch	Key diagnostic. Often overlaps with C-O, but C-F is typically sharper and intense.
690 - 780	Strong	C-Br / Ar-H	Meta-substituted benzene pattern.

Part 2: Experimental Protocols

Protocol 1: Sample Preparation for NMR

To ensure resolution of the H-F couplings, sample concentration and purity are vital.

- Mass: Weigh 10-15 mg of **1-(3-bromophenyl)-2-fluoroethan-1-ol**.
- Solvent: Dissolve in 0.6 mL of CDCl

  (99.8% D) containing 0.03% TMS.
  - Note: If the -OH peak is broad or obscuring the methine region, add 1 drop of D

    O to exchange the hydroxyl proton, simplifying the spectrum.

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- Tube: Transfer to a precision 5mm NMR tube.
- Acquisition:
  - H: 16 scans, 1 second relaxation delay.
  - F: Run a non-decoupled fluorine scan to confirm the single fluorine environment (

    to

    ppm relative to CFCl

).

Protocol 2: Synthesis & Purification Check (TLC)

Before spectroscopic analysis, validate purity to avoid misinterpreting precursor peaks (e.g., the ketone).

- Stationary Phase: Silica Gel 60 F

  .
- Mobile Phase: Hexanes : Ethyl Acetate (80:20).
- Visualization: UV (254 nm).
- R

  Values (Approximate):
  - Precursor (Ketone): 0.60
  - Product (Alcohol): 0.35 - 0.40 (More polar due to H-bonding).

Part 3: Synthesis & Impurity Profile (Context)[3]

Understanding the synthesis aids in identifying spectral impurities. The standard route involves the reduction of 2-bromo-1-(3-bromophenyl)ethanone followed by fluorination, or direct reduction of 2-fluoro-1-(3-bromophenyl)ethanone.

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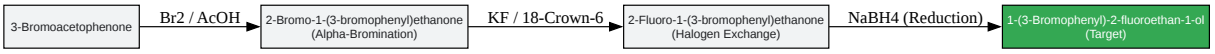

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Figure 2: Standard synthetic route. Common impurities include the unreduced ketone (Inter_2) or the defluorinated byproduct if reduction is too harsh.

Common Impurities in Spectra:

- Ethyl Acetate/Hexane: Residual solvents from column chromatography (singlet at 2.05 ppm, quartet at 4.12 ppm in

  H NMR).

- Ketone Precursor: Look for a carbonyl carbon signal at

  ppm in

  C NMR.[1]

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